

Tetrabutylammonium: A Comprehensive Technical Guide for Researchers and Drug Development Professionals

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Compound of Interest

Compound Name: Tetrabutylammonium

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An In-depth Review of the Core Properties, Applications, and Experimental Methodologies of a Versatile Quaternary Ammonium Salt

Introduction

Tetrabutylammonium (TBA) is a quaternary ammonium cation with the chemical formula $[N(C_4H_9)_4]^+$.^[1] As a prominent member of the quaternary ammonium salt family, it consists of a central nitrogen atom bonded to four butyl groups.^[2] This structure imparts a permanent positive charge and significant lipophilicity, making its various salts highly versatile in a range of scientific and industrial applications. This technical guide provides a detailed overview of **tetrabutylammonium** salts, with a focus on their physicochemical properties, common applications in research and drug development, and key experimental protocols.

Physicochemical Properties of Tetrabutylammonium Salts

The properties of **tetrabutylammonium** salts are largely dictated by the nature of the counter-anion. Below is a summary of the key physical and chemical characteristics of several common **tetrabutylammonium** salts.

Salt Name	Chemical Formula	Molar Mass (g/mol)	Appearance	Melting Point (°C)	Solubility
Tetrabutylammonium Bromide (TBAB)	C ₁₆ H ₃₆ BrN	322.37	White crystalline solid	102-106	Soluble in water (600 g/L at 20°C), ethanol, and dichloromethane; slightly soluble in toluene. [3] [4] [5]
Tetrabutylammonium Chloride (TBAC)	C ₁₆ H ₃₆ ClN	277.92	White crystalline solid	83-86	Highly soluble in water and alcohols. [6] [7]
Tetrabutylammonium Fluoride (TBAF)	C ₁₆ H ₃₆ FN	261.46	White to yellowish solid or colorless to yellowish liquid	62-63 (hydrate)	Soluble in water, alcohols, ethers, and many organic solvents. [8] [9] [10]
Tetrabutylammonium Hydroxide (TBAOH)	C ₁₆ H ₃₇ NO	259.47	Colorless to light yellow solution	27-30	Soluble in water and methanol; miscible with organic solvents. [11] [12] [13]

pKa: An experimental pKa value for the **tetrabutylammonium** cation is not readily available in the literature. Theoretical calculations have been performed to estimate the pKa of the **tetrabutylammonium** cation.[\[14\]](#)

Toxicity Data

Understanding the toxicological profile of **tetrabutylammonium** salts is crucial for their safe handling and application. The following table summarizes the available acute toxicity data for **Tetrabutylammonium** Bromide.

Test Organism	Route of Exposure	Toxicity Metric	Value
Rat	Oral	LD ₅₀	>300 - <2,000 mg/kg
Rat	Dermal	LD ₅₀	>2,000 mg/kg
Poecilia reticulata (Guppy)	Aquatic	LC ₅₀ (96 h)	> 100 mg/L
Daphnia magna (Water Flea)	Aquatic	EC ₅₀ (48 h)	50 mg/L
Pseudokirchneriella subcapitata (Green Algae)	Aquatic	EC ₅₀ (72 h)	1542.94 mg/L
Vibrio fischeri (Bacteria)	Aquatic	EC ₅₀ (15 min)	1.862 mg/L

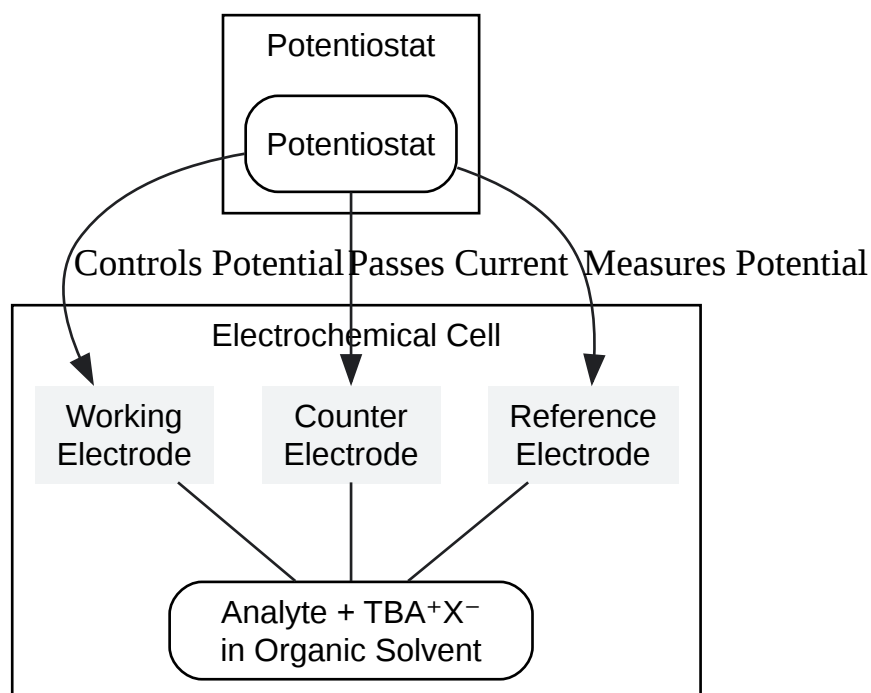
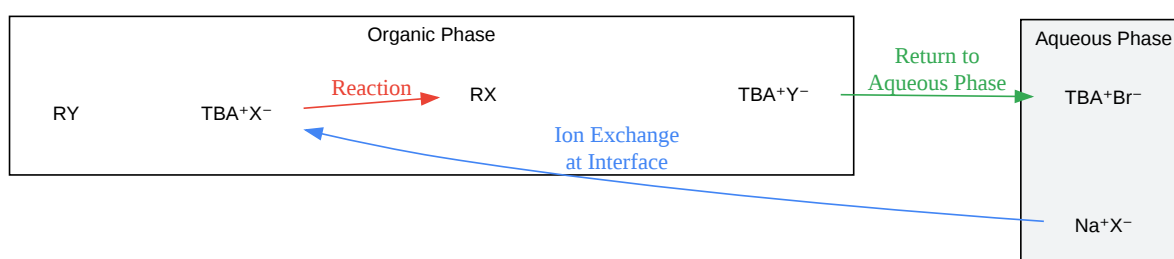
LD₅₀ (Lethal Dose, 50%) is the dose of a substance that is lethal to 50% of a test population. [15][16][17] LC₅₀ (Lethal Concentration, 50%) is the concentration of a chemical in air or water that is lethal to 50% of a test population. [15][16][17]

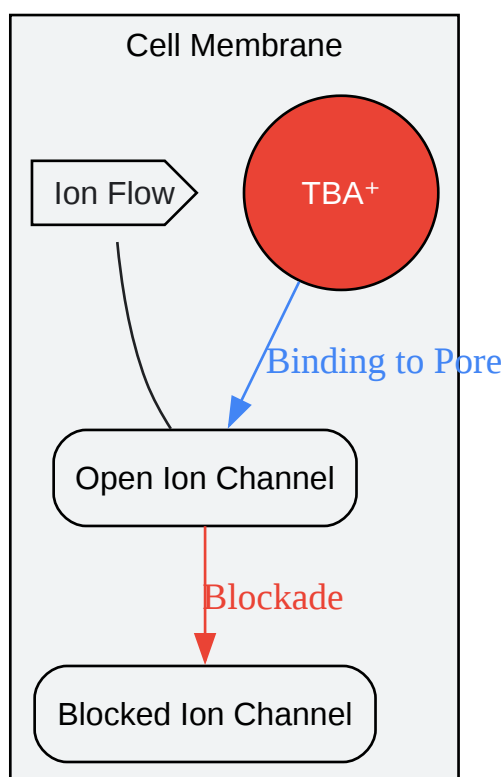
Core Applications in Research and Drug Development

Tetrabutylammonium salts are indispensable tools in various research and development settings, primarily due to their roles as phase-transfer catalysts, electrolytes, and ion channel blockers.

Phase-Transfer Catalysis

Tetrabutylammonium salts, particularly TBAB, are widely used as phase-transfer catalysts (PTCs).^{[18][19]} They facilitate the reaction between reactants located in different immiscible phases, typically an aqueous and an organic phase. The lipophilic **tetrabutylammonium** cation forms an ion pair with an anion from the aqueous phase, transporting it into the organic phase where it can react with the organic substrate.^[20] This mechanism is crucial for enhancing reaction rates, improving yields, and enabling reactions that would otherwise be kinetically hindered.^[20]





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